

Personal protective equipment for handling PKM2-IN-5

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Compound of Interest

Compound Name: PKM2-IN-5

Cat. No.: B10807787

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Essential Safety and Handling Guide for PKM2-IN-5

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **PKM2-IN-5**, ensuring laboratory safety and operational integrity.

This document provides crucial safety and logistical information for the handling of **PKM2-IN-5**, a small molecule modulator of Pyruvate Kinase M2. The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **PKM2-IN-5** to prevent exposure and ensure personal safety.

| PPE Category | Specific Equipment | Purpose |
|-----------------|---|---|
| Eye Protection | Safety glasses with side shields or chemical goggles | Protects eyes from splashes or aerosols. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile) | Prevents skin contact with the compound. |
| Body Protection | Laboratory coat | Protects skin and clothing from contamination. |
| Respiratory | Use in a well-ventilated area or under a chemical fume hood | Minimizes inhalation of any dusts or aerosols.[1] |

Operational and Disposal Plans

Adherence to the following step-by-step procedures is essential for the safe handling and disposal of **PKM2-IN-5**.

Handling and Storage

- Engineering Controls: Handle **PKM2-IN-5** in a well-ventilated place, such as a chemical fume hood, to avoid the formation of dust and aerosols.[1]
- Personal Hygiene: Avoid contact with skin and eyes.[1] Wash hands thoroughly after handling.
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[1] For long-term storage of a stock solution, -80°C for up to 6 months or -20°C for up to 1 month is recommended.[2]

First-Aid Measures

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.

- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

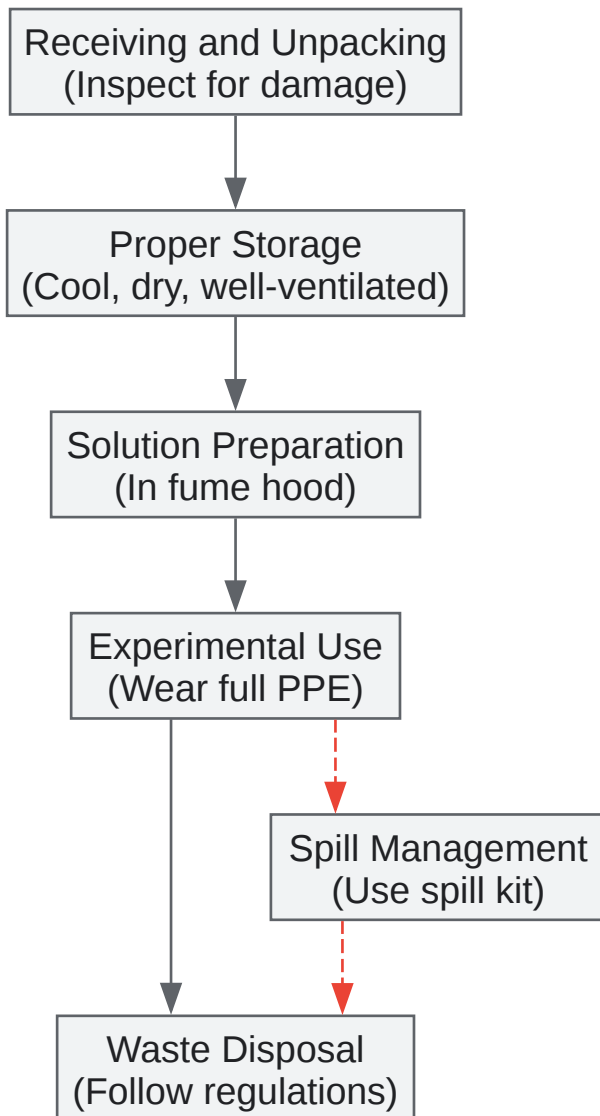
Spill and Disposal Procedures

- Spill Response: For any spills, ensure adequate ventilation and wear appropriate personal protective equipment. Absorb the spill with inert material and collect it in a suitable, closed container for disposal. Prevent the chemical from entering drains.
- Waste Disposal: Dispose of **PKM2-IN-5** and its containers in accordance with local, state, and federal regulations. Discharge into the environment must be avoided.

Visual Guides

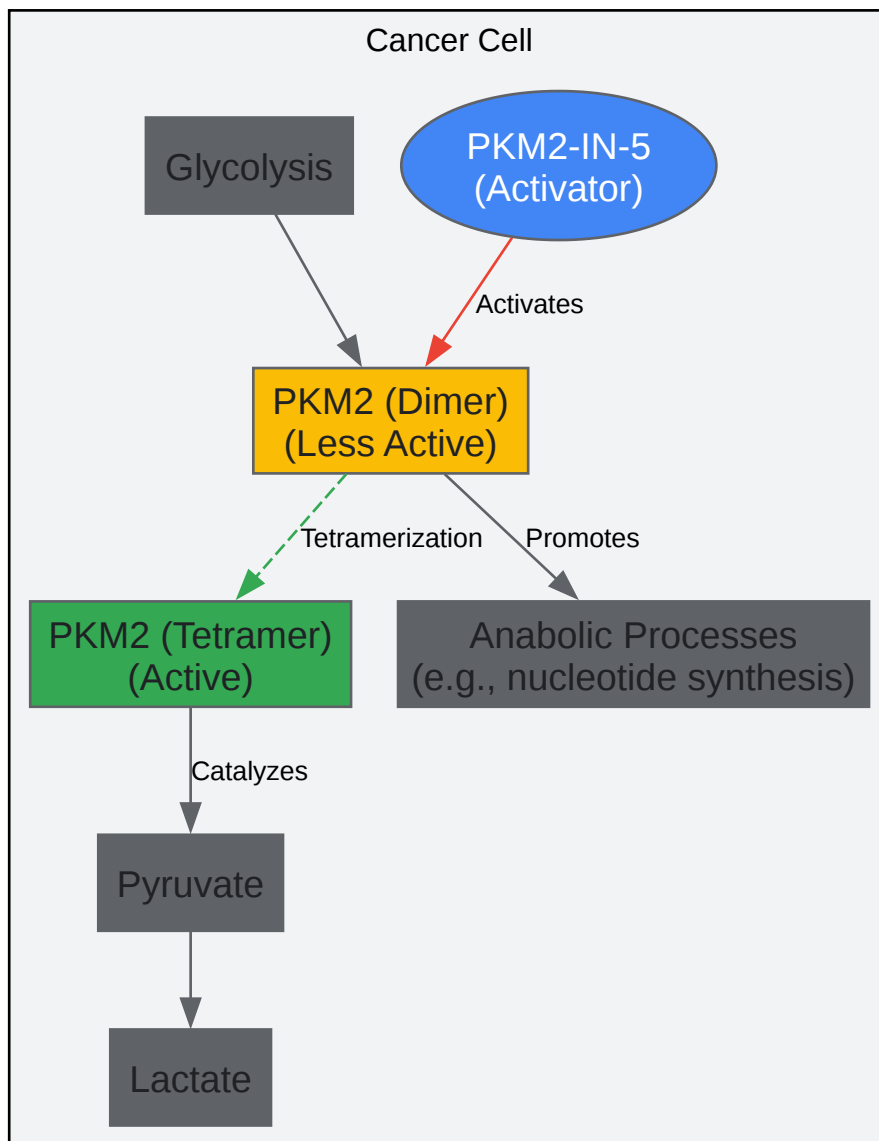
The following diagrams illustrate key procedural and conceptual information related to the handling and context of **PKM2-IN-5**.

Operational Workflow for Handling PKM2-IN-5

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Caption: Standard operational workflow for handling **PKM2-IN-5**.

Conceptual Signaling Pathway of a PKM2 Activator



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Caption: Conceptual pathway of a PKM2 activator like **PKM2-IN-5**.

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References

- 1. targetmol.com [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
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